An In-depth Technical Guide to Zinc Hexafluorosilicate

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Compound of Interest		
Compound Name:	*Zinc hexafluorosilicate*	
CAS No.:	*16871-71-9*	
Cat. No.:	*B092922*	Get Quote

This guide provides a comprehensive overview of **zinc hexafluorosilicate**, a compound of significant interest in various industrial and research applications. Intended for researchers, scientists, and drug development professionals, this document delves into the fundamental chemical and physical properties of **zinc hexafluorosilicate**, its synthesis, and relevant analytical methodologies. The content is structured to provide not only factual data but also the underlying scientific principles and practical insights essential for its application.

Core Chemical Identity: Formula and Molecular Weight

Zinc hexafluorosilicate, also known as zinc silicofluoride, is an inorganic compound with the chemical formula $ZnSiF_6$.[1][2][3] It is the zinc salt of hexafluorosilicic acid. The compound is often encountered in its hydrated form, most commonly as a hexahydrate, $ZnSiF_6 \cdot 6H_2O$.[4]

The molecular weight of the anhydrous form is a critical parameter for stoichiometric calculations in chemical reactions and formulation development. It is calculated as follows:

- Zinc (Zn): 65.38 g/mol
- Silicon (Si): 28.085 g/mol
- Fluorine (F): 18.998 g/mol x 6 = 113.988 g/mol

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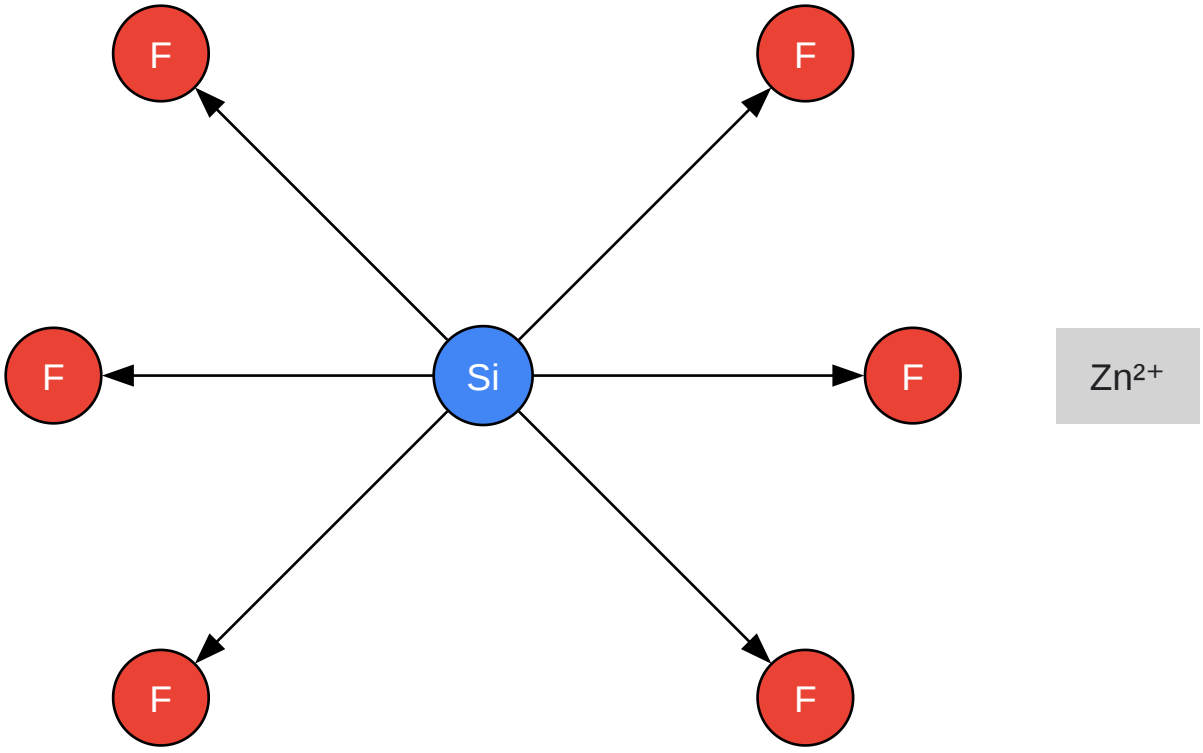
Total Molecular Weight (Anhydrous): 65.38 + 28.085 + 113.988 = 207.453 g/mol

Various sources state the molecular weight to be approximately 207.47 g/mol or 207.5 g/mol .[2][5][6][7][8] For the more common hexahydrate form, the molecular weight is significantly higher due to the six water molecules of crystallization:

- Water (H_2O): (1.008 g/mol x 2) + 15.999 g/mol = 18.015 g/mol
- Six Water Molecules: 18.015 g/mol x 6 = 108.09 g/mol

Total Molecular Weight (Hexahydrate): 207.453 + 108.09 = 315.543 g/mol .[4]

The structural representation of the hexafluorosilicate anion is an octahedral arrangement of six fluorine atoms around a central silicon atom.



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Caption: Ionic structure of **Zinc Hexafluorosilicate**.

Physicochemical Properties

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Understanding the physicochemical properties of **zinc hexafluorosilicate** is paramount for its handling, storage, and application. The compound is typically a white crystalline solid.[1][2][3] A summary of its key properties is presented in the table below.

Property	Value	Source(s)
Appearance	White crystalline powder or colorless hexagonal prisms.	[2][5][6]
Density	2.104 g/cm³	[2]
Solubility in Water	Soluble.	[1][2]
Solubility in Other Solvents	Soluble in inorganic acids, insoluble in ethanol.	[2]
pH of 1% Aqueous Solution	3.2	[1][2]
Decomposition Temperature	Decomposes at 100 °C.	[2][6]

Synthesis and Manufacturing

The primary industrial method for producing **zinc hexafluorosilicate** is through the neutralization of hexafluorosilicic acid (H_2SiF_6) with a zinc source, most commonly zinc oxide (ZnO).[2][6]

Neutralization Synthesis Protocol

This protocol outlines the laboratory-scale synthesis of **zinc hexafluorosilicate**. The rationale behind this choice is the direct and relatively high-yield reaction between an acid and a base to form the desired salt.

Step-by-Step Methodology:

- Preparation of Hexafluorosilicic Acid: A solution of hexafluorosilicic acid is typically prepared by reacting sulfuric acid, fluorite (calcium fluoride), and silica sand.[2]
- Purification of Hexafluorosilicic Acid: The resulting acid solution may contain sulfate impurities, which can be removed by treatment with a lead salt, such as lead carbonate, to

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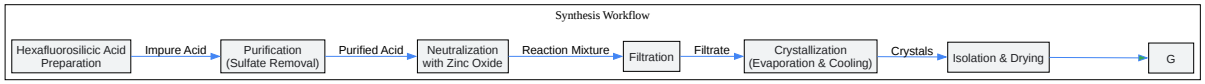
precipitate lead sulfate.[2]

- Neutralization: Zinc oxide is slowly added to the purified hexafluorosilicic acid solution with constant stirring. The reaction is exothermic, and the addition rate should be controlled to manage the temperature. The reaction proceeds as follows:
  - $H_2SiF_6 + ZnO \rightarrow ZnSiF_6 + H_2O$
- Filtration: Once the neutralization is complete (indicated by a stable pH), the solution is filtered to remove any unreacted zinc oxide or other insoluble impurities.
- Crystallization: The filtrate is then concentrated by evaporation to create a saturated solution. Upon cooling, **zinc hexafluorosilicate** crystallizes out.
- Isolation and Drying: The crystals are isolated by centrifugation or filtration and then dried to obtain the final product.[2]

This process is a self-validating system as the purity of the final product can be readily assessed through analytical techniques, and the reaction endpoint is clearly defined by pH measurement.



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Caption: Synthesis workflow for **Zinc Hexafluorosilicate**.

Applications in Research and Industry

Zinc hexafluorosilicate has a diverse range of applications stemming from its chemical properties.

- Concrete Hardener: It is used as a rapid curing agent for concrete.[1][2]

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- Wood Preservative: Its toxic properties make it an effective wood preservative.[2][3]
- Mothproofing Agent: It is utilized in the textile industry as a mothproofing agent.[1][2][6]
- Protective Glass: It is applied to glass surfaces to provide radiation shielding, corrosion resistance, and abrasion resistance.[9]
- Water Treatment: It can be used as a flocculating agent in water treatment processes.[5]
- Ceramics and Glazes: It is used in the manufacturing of glass and ceramic glazes.[6][10]

Analytical Methods for Characterization

The characterization of **zinc hexafluorosilicate** and the determination of its purity are crucial for its effective application. Several analytical techniques can be employed.

Quantification of Zinc Content

The zinc content can be determined using instrumental methods such as:

- Inductively Coupled Plasma-Atomic Emission Spectroscopy (ICP-AES): This is a common method for determining zinc concentrations in various samples.[11]
- Atomic Absorption Spectroscopy (AAS): Another widely used technique for quantifying metal content.[11]

Experimental Protocol for Zinc Quantification by ICP-AES:

- Sample Preparation: A precisely weighed sample of **zinc hexafluorosilicate** is dissolved in deionized water to a known volume.
- Standard Preparation: A series of standard solutions of known zinc concentrations are prepared from a certified reference material.
- Instrument Calibration: The ICP-AES instrument is calibrated using the prepared standard solutions.

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- Sample Analysis: The prepared sample solution is introduced into the plasma, and the emission intensity at a characteristic wavelength for zinc is measured.
- Concentration Determination: The zinc concentration in the sample is determined by comparing its emission intensity to the calibration curve.

The choice of ICP-AES is justified by its high sensitivity and the ability to perform multi-element analysis if other metallic impurities need to be quantified.

Safety and Handling

Zinc hexafluorosilicate is a toxic and corrosive substance that requires careful handling.[2]

- Toxicity: It is harmful if swallowed and can cause severe skin burns and eye damage.[6][12] Ingestion can lead to symptoms of fluoride poisoning.[6][13]
- Personal Protective Equipment (PPE): When handling this compound, it is essential to wear appropriate PPE, including gloves, safety goggles, and a lab coat.[2]
- Storage: It should be stored in a cool, dry, and well-ventilated area, away from incompatible materials such as acids and edible substances.[2]
- Disposal: Disposal should be carried out in accordance with local, state, and federal regulations for hazardous waste.

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